

Commercial Sourcing and Synthetic Guide for Ethyl 2-amino-3-methylbenzoate

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Compound of Interest

Compound Name: *Ethyl 2-amino-3-methylbenzoate*

Cat. No.: *B1342653*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and pricing of **Ethyl 2-amino-3-methylbenzoate**, a key building block in pharmaceutical and chemical synthesis. Furthermore, it outlines a detailed, representative experimental protocol for its synthesis via Fischer esterification, accompanied by a procedural workflow diagram.

Commercial Suppliers and Pricing

Ethyl 2-amino-3-methylbenzoate (CAS No: 64818-79-7) is available from a variety of chemical suppliers. The purity of the commercially available compound is typically around 95%. Pricing can vary based on the supplier, quantity, and purity. Below is a summary of publicly available information from select suppliers. Please note that for some suppliers, pricing is available only upon request.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Amerigo Scientific	95%	Inquire	Inquire	For Research Use Only. [1]
Apollo Scientific	95%	250mg, 500mg, 1g, 5g	£38.00 (250mg), £48.00 (500mg), £58.00 (1g), £172.00 (5g)	In stock in the UK, 1-week lead time for US stock. [2]
AOBChem	95%	1g, 5g, 10g, 25g, 100g	\$94.00 (1g), \$341.00 (5g), \$579.00 (10g), \$1,139.00 (25g), \$3,601.00 (100g)	Backordered, with a 7-10 day delivery time from China stock. [3]

Synthetic Protocol: Fischer Esterification of 2-amino-3-methylbenzoic Acid

The synthesis of **Ethyl 2-amino-3-methylbenzoate** is most commonly achieved through the Fischer esterification of 2-amino-3-methylbenzoic acid in the presence of an acid catalyst and excess ethanol. This section provides a detailed, representative experimental protocol for this transformation.

Materials and Equipment

- 2-amino-3-methylbenzoic acid
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na₂SO₄) or Magnesium Sulfate (MgSO₄)

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Thin Layer Chromatography (TLC) apparatus
- Standard laboratory glassware

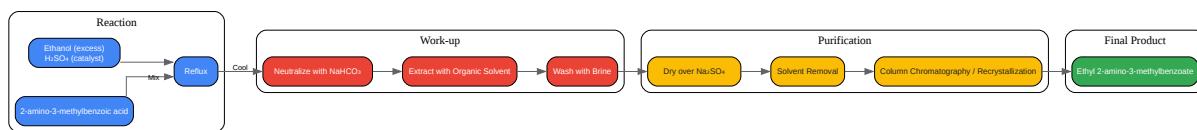
Experimental Procedure

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, add 2-amino-3-methylbenzoic acid.
- Addition of Reagents: Add an excess of absolute ethanol to the flask. A common molar ratio is 1:10 to 1:20 of the carboxylic acid to ethanol to drive the equilibrium towards the product.
- Catalyst Addition: While stirring the mixture, carefully and slowly add a catalytic amount of concentrated sulfuric acid (typically 3-5 mol% relative to the carboxylic acid). The addition should be done in a fume hood and with appropriate personal protective equipment.
- Reflux: Attach a reflux condenser to the flask and heat the reaction mixture to reflux using a heating mantle. The reaction is typically monitored by Thin Layer Chromatography (TLC) until the starting material is consumed. This can take several hours.
- Work-up:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate. Be cautious as this will generate carbon dioxide gas.

- Transfer the mixture to a separatory funnel.
- Extract the aqueous layer with a suitable organic solvent such as ethyl acetate or dichloromethane.
- Combine the organic layers and wash them with brine.
- Drying and Solvent Removal:
 - Dry the combined organic extracts over anhydrous sodium sulfate or magnesium sulfate.
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **Ethyl 2-amino-3-methylbenzoate**.
- Purification: The crude product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain the final, pure product.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Ethyl 2-amino-3-methylbenzoate** via Fischer esterification.



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Caption: Synthesis workflow for **Ethyl 2-amino-3-methylbenzoate**.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. mdpi.com [mdpi.com]
- 3. 3-Amino-2-methylbenzoic acid synthesis - chemicalbook [chemicalbook.com]
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